

Technical Support Center: Laurixamine

Solubility and Handling

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Compound of Interest

Compound Name: Laurixamine

Cat. No.: B7767073

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges with **Laurixamine** solubility during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the basic chemical properties of **Laurixamine**?

Laurixamine, also known as 3-(Dodecyloxy)propylamine, is a small molecule with the following properties:

Property	Value	Source
Molecular Formula	C15H33NO	PubChem[1][2], precisionFDA[3]
Molecular Weight	243.43 g/mol	precisionFDA[3]
Predicted pKa	9.77 ± 0.10	ChemicalBook[4]
Predicted XlogP	5.1	PubChemLite[2]
Water Solubility	<0.1 g/L (at 20°C)	ChemicalBook[4]

Q2: Why is **Laurixamine** poorly soluble in aqueous solutions?

Laurixamine's poor aqueous solubility is attributed to its chemical structure. The long dodecyl carbon chain makes the molecule predominantly nonpolar and hydrophobic. While the terminal amine group can be protonated to increase polarity, the long alkyl chain's influence dominates, leading to low solubility in water.

Q3: What are the recommended storage conditions for **Laurixamine**?

It is recommended to store **Laurixamine** at 2-8°C.^[4]

Troubleshooting Guide: Improving Laurixamine Solubility

This guide addresses common issues encountered when dissolving **Laurixamine** for experimental use.

Issue 1: Laurixamine does not dissolve in aqueous buffers (e.g., PBS).

Cause: Due to its hydrophobic nature and high predicted XlogP, **Laurixamine** has very limited solubility in aqueous solutions.

Solutions:

- pH Adjustment: As **Laurixamine** has a basic amine group (predicted $pK_a \approx 9.77$), its solubility in aqueous media can be increased by lowering the pH. At a pH below its pK_a , the amine group will be protonated, increasing the molecule's polarity and solubility.
 - Recommendation: Prepare a stock solution in a slightly acidic buffer (e.g., pH 5.0-6.0). Titrate your working buffer with a dilute acid (e.g., 0.1 M HCl) to find the optimal pH for dissolution without compromising experimental conditions.
- Co-solvents: The addition of a water-miscible organic solvent can significantly improve the solubility of hydrophobic compounds.
 - Common Co-solvents: Ethanol, Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF), and Polyethylene Glycol (PEG).

- Recommendation: Prepare a concentrated stock solution of **Laurixamine** in 100% DMSO or ethanol. Then, dilute this stock solution into your aqueous experimental medium. Be mindful of the final co-solvent concentration, as high levels may affect cellular assays.

Issue 2: Laurixamine precipitates out of solution upon dilution of a stock solution.

Cause: This often occurs when a concentrated stock solution in an organic solvent is diluted into an aqueous buffer where the drug has low solubility.

Solutions:

- Use of Surfactants: Surfactants can form micelles that encapsulate hydrophobic molecules, increasing their apparent solubility in aqueous solutions.
 - Common Surfactants: Tween® 20, Tween® 80, Triton™ X-100.
 - Recommendation: Prepare your aqueous buffer with a low concentration of a non-ionic surfactant (e.g., 0.01-0.1%) before adding the **Laurixamine** stock solution.
- Complexation with Cyclodextrins: Cyclodextrins are cyclic oligosaccharides that can form inclusion complexes with hydrophobic molecules, enhancing their solubility.
 - Common Cyclodextrins: β -cyclodextrin, hydroxypropyl- β -cyclodextrin (HP- β -CD).
 - Recommendation: Prepare a solution of the cyclodextrin in your aqueous buffer first, and then add the **Laurixamine**.

Experimental Protocols

Protocol 1: Preparation of a Laurixamine Stock Solution

This protocol describes the preparation of a 10 mM **Laurixamine** stock solution in DMSO.

Materials:

- **Laurixamine** powder

- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the mass of **Laurixamine** required to prepare the desired volume of a 10 mM solution (Molecular Weight = 243.43 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.24343 \text{ g/mmol} * \text{Volume (L)} * 1000 \text{ mg/g}$
- Weigh the calculated amount of **Laurixamine** powder and place it in a microcentrifuge tube.
- Add the appropriate volume of DMSO to the tube.
- Vortex the mixture vigorously for 1-2 minutes.
- If the solid is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure no particulate matter remains.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: General Method for Solubility Determination (Shake-Flask Method)

This protocol provides a general procedure for determining the solubility of **Laurixamine** in a specific solvent.

Materials:

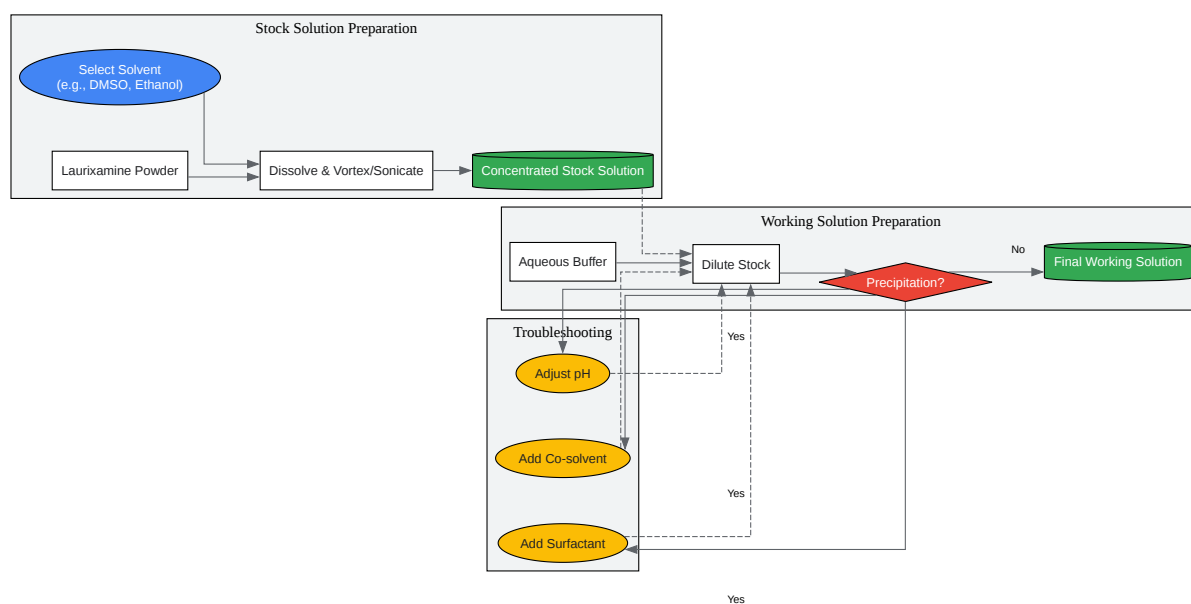
- **Laurixamine** powder
- Solvent of interest (e.g., water, PBS, ethanol)

- Glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Syringe filters (0.22 μm)
- Analytical method for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

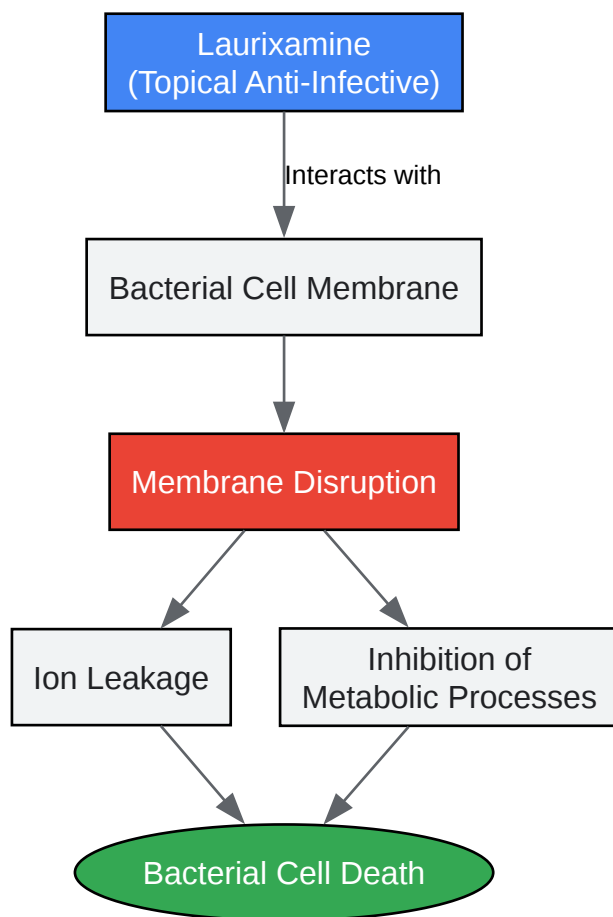
- Add an excess amount of **Laurixamine** powder to a glass vial.
- Add a known volume of the solvent to the vial.
- Seal the vial and place it on an orbital shaker at a constant temperature (e.g., 25°C or 37°C).
- Shake the mixture for 24-48 hours to ensure equilibrium is reached.
- After shaking, let the vial stand to allow the undissolved solid to settle.
- Centrifuge the vial at a high speed to pellet the remaining solid.
- Carefully withdraw a sample of the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining microparticles.
- Quantify the concentration of **Laurixamine** in the filtrate using a suitable analytical method.
This concentration represents the equilibrium solubility.

Visualizations



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Caption: Workflow for preparing **Laurixamine** solutions.



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Caption: Putative mechanism for a topical anti-infective agent.

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References

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